

# Personal protective equipment for handling BMS-191011

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## Compound of Interest

Compound Name: BMS-191011

Cat. No.: B1667175

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## Essential Safety and Handling Guide for BMS-191011

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **BMS-191011**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data for **BMS-191011**, compiled from various suppliers.

Table 1: Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>10</sub> ClF <sub>3</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	370.71 g/mol
CAS Number	202821-81-6
Appearance	White solid
Purity	>95% to ≥98% (HPLC)[1]

Table 2: Solubility Data

Solvent	Concentration
DMSO	100 mM[1] or 125 mg/mL (337.19 mM)[2]
Ethanol	15 mM[1] or 3 mg/mL[3]
DMF	10 mg/mL[3]
DMSO:PBS (pH 7.2) (1:1)	0.3 mg/mL[3]

Table 3: Storage and Stability

Condition	Temperature	Duration
Solid (Powder)	Room Temperature or -20°C	≥ 2 years[3]
In Solvent	-20°C	Up to 1 month[1]
-80°C	Up to 1 year[2]	
Shipping	Ambient Temperature	Stable for shipping[1]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety.

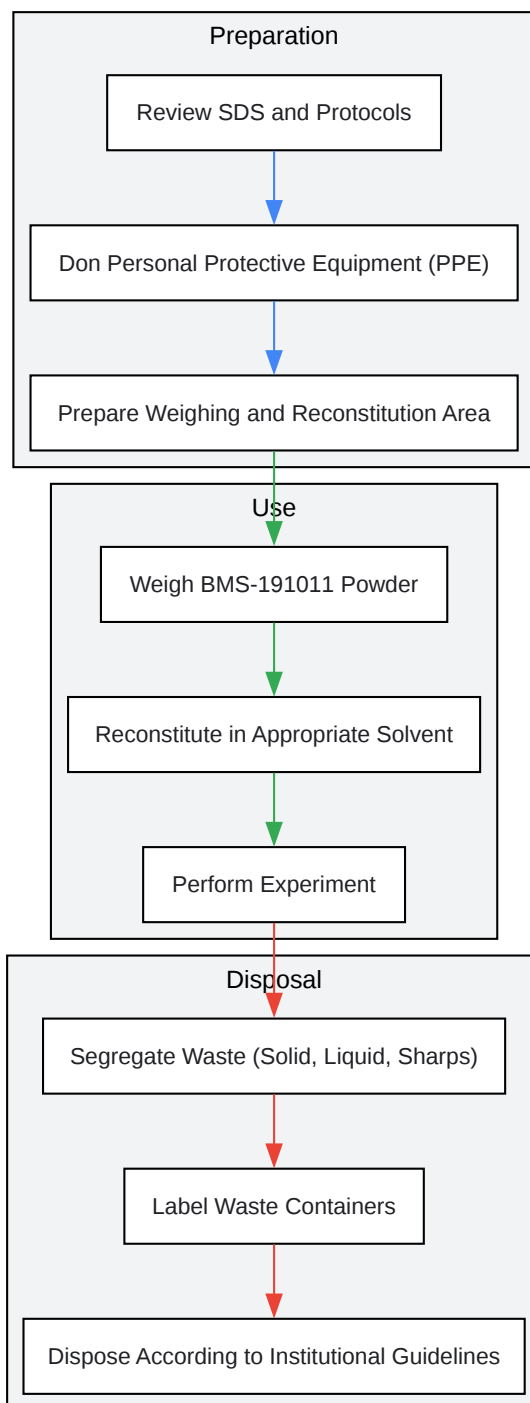
- **Eye Protection:** Chemical safety goggles or a face shield should be worn, especially when handling the solid compound or solutions, to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Dispose of contaminated gloves after use.
- **Body Protection:** A laboratory coat must be worn. Ensure it is kept clean and worn buttoned.
- **Footwear:** Closed-toe shoes are essential to protect from chemical spills.
- **Respiratory Protection:** If handling large quantities of the powder or if there is a risk of aerosol formation, a NIOSH-approved respirator may be necessary. Work should be

conducted in a well-ventilated area, preferably a fume hood.

## Operational Plan: Handling and Experimental Protocol

Workflow for Handling **BMS-191011**

## BMS-191011 Handling Workflow

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Caption: A flowchart outlining the key steps for the safe handling of **BMS-191011**, from preparation to disposal.

#### Experimental Protocol: Preparation of Stock Solutions

- **Preparation:** Before handling, ensure all necessary PPE is donned. Prepare the work area, preferably in a chemical fume hood, by cleaning the surfaces and gathering all necessary equipment (e.g., analytical balance, vials, appropriate solvents, vortex mixer).
- **Weighing:** Carefully weigh the desired amount of **BMS-191011** powder using an analytical balance. Avoid creating dust.
- **Solubilization:** Add the appropriate solvent to the vial containing the **BMS-191011** powder. For example, to prepare a 100 mM stock solution in DMSO, add the calculated volume of DMSO.
- **Mixing:** Vortex the solution until the **BMS-191011** is completely dissolved. Gentle warming may be applied if necessary, but check for compound stability at higher temperatures.
- **Storage:** If not for immediate use, store the stock solution at -20°C for up to one month or at -80°C for longer-term storage.<sup>[1][2]</sup> Before use, allow the solution to equilibrate to room temperature and ensure no precipitation has occurred.<sup>[1]</sup>

## Disposal Plan

All waste materials contaminated with **BMS-191011** must be disposed of as hazardous chemical waste.

- **Solid Waste:** Unused **BMS-191011** powder and any contaminated items (e.g., weigh boats, pipette tips, gloves) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **BMS-191011** and solvent washes should be collected in a separate, sealed, and labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.

- Sharps: Any contaminated needles or other sharps must be disposed of in a designated sharps container.
- Decontamination: All work surfaces and equipment should be thoroughly decontaminated with an appropriate solvent (e.g., 70% ethanol) after use.

Consult and adhere to your institution's specific guidelines for hazardous waste disposal.

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## References

- 1. BMS 191011 | KCa1.1 channel activator | Hello Bio [[hellobio.com](https://hellobio.com)]
- 2. BMS-191011 | Potassium Channel | TargetMol [[targetmol.com](https://targetmol.com)]
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